

# Technical Assessment & Safety Profile: 2-Ethoxy-2-ethylhexan-1-amine

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## Compound of Interest

Compound Name: 2-Ethoxy-2-ethylhexan-1-amine

Cat. No.: B13636875

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## A Predictive Toxicology & Handling Guide for Research Scientists

### Part 1: Executive Summary & Chemical Identity

**2-Ethoxy-2-ethylhexan-1-amine** is a specialized aliphatic ether-amine intermediate used primarily in the synthesis of advanced pharmaceutical active ingredients (APIs), particularly in medicinal chemistry programs targeting kinase inhibitors or GPCR ligands.

Crucial Safety Notice: Unlike common commodity chemicals (e.g., 2-Ethylhexylamine), this specific CAS number (1466397-84-1) lacks a standardized, globally harmonized Safety Data Sheet (SDS) derived from extensive animal testing. Therefore, this guide utilizes Structure-Activity Relationship (SAR) analysis to establish a "Precautionary Safety Profile."

Immediate Hazard Classification (Predicted):

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).
- Serious Eye Damage: Category 1 (Irreversible damage).
- Acute Toxicity: Category 3/4 (Toxic/Harmful if swallowed or absorbed).

## Chemical Identification Table

Parameter	Data	Notes
Chemical Name	2-Ethoxy-2-ethylhexan-1-amine	Systematic IUPAC Name
CAS Number	1466397-84-1	Unique Identifier
Molecular Formula	C <sub>10</sub> H <sub>23</sub> NO	
Molecular Weight	173.30 g/mol	
Structural Class	Aliphatic Ether-Amine	Primary amine with beta-ethoxy substitution
Physical State	Liquid (Predicted)	Colorless to pale yellow
Predicted LogP	-2.32	Lipophilic (High skin absorption potential)
Predicted Boiling Point	~190°C - 210°C	Higher than 2-ethylhexylamine (169°C)

## Part 2: Toxicological Profile (SAR Analysis)

As a Senior Scientist, I must emphasize that in the absence of compound-specific LD50 data, we rely on Read-Across methodology. We compare the target molecule to its closest structural analog, 2-Ethylhexylamine (CAS 104-75-6), while accounting for the ethoxy group modification.

### Mechanism of Toxicity[3][4][5]

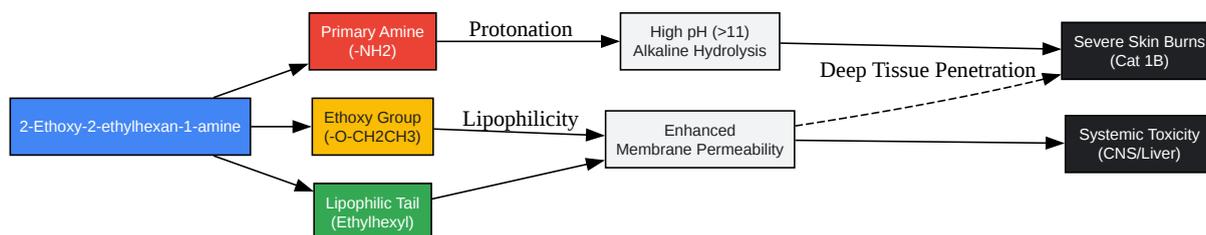
- **Primary Amine Group (-NH<sub>2</sub>):** The nucleophilic nitrogen is highly basic. Upon contact with biological tissue, it rapidly protonates, causing immediate alkaline hydrolysis of cell membranes (saponification of lipids) and protein denaturation. This results in chemical burns. [1]
- **Ethoxy & Ethyl Hexyl Tail:** The lipophilic tail (C8 backbone + Ethoxy) facilitates rapid penetration through the stratum corneum. This "carrier effect" suggests that systemic toxicity (neurotoxicity or hepatotoxicity) may occur faster than with smaller, hydrophilic amines.

### Predicted Hazard Data Table

Endpoint	Predicted Classification	Rationale (Read-Across from 2-Ethylhexylamine)
Acute Oral Tox	Category 4 (Harmful)	Analog LD50 (Rat) is ~450 mg/kg. The ether group may slightly reduce potency but increases absorption.
Acute Dermal Tox	Category 3 (Toxic)	High lipophilicity (LogP >2) suggests rapid transdermal uptake.
Skin Corrosion	Category 1B	pH > 11.5. Causes necrosis within minutes to hours of exposure.
Eye Damage	Category 1	Primary amines cause corneal opacity and irreversible vision loss.
Sensitization	Possible	Aliphatic amines are known sensitizers; potential for allergic contact dermatitis.

## Visualizing the Toxicity Pathway

The following diagram illustrates the Structure-Activity Relationship (SAR) leading to the predicted hazards.



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Figure 1: SAR Analysis linking functional groups to predicted toxicological outcomes.

## Part 3: Safety Data Sheet (SDS) Core Protocols

This section serves as the de facto SDS for laboratory handling.

### Personal Protective Equipment (PPE) Matrix

- Respiratory: Full-face respirator with ABEK (Amine/Organic Vapor) cartridges. Do NOT rely on standard N95s as they do not stop caustic vapors.
- Hands: Laminate film (Silver Shield) or Supported Neoprene gloves.
  - Warning: Nitrile gloves may degrade rapidly (breakthrough < 15 mins) with ether-amines. Double-gloving is mandatory if using Nitrile.
- Eyes: Chemical splash goggles + Face shield.<sup>[1]</sup> (Contact lenses are strictly prohibited).
- Body: Chemical-resistant lab coat or Tyvek suit.

### First Aid Response (Self-Validating Protocol)

- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen (trained personnel only). Validation: Symptoms (burning sensation) should subside within 10 mins; if not, seek ER.
- Skin Contact:
  - IMMEDIATE: Drench with water for 15 minutes.<sup>[1]</sup>
  - Neutralize: Do NOT use vinegar. Continue water flush.<sup>[1]</sup>
  - Validation: pH paper test on skin surface should read neutral (pH 7).
- Eye Contact: Flush for 30 minutes minimum. Force eyelids open. Immediate ophthalmological consult is required.

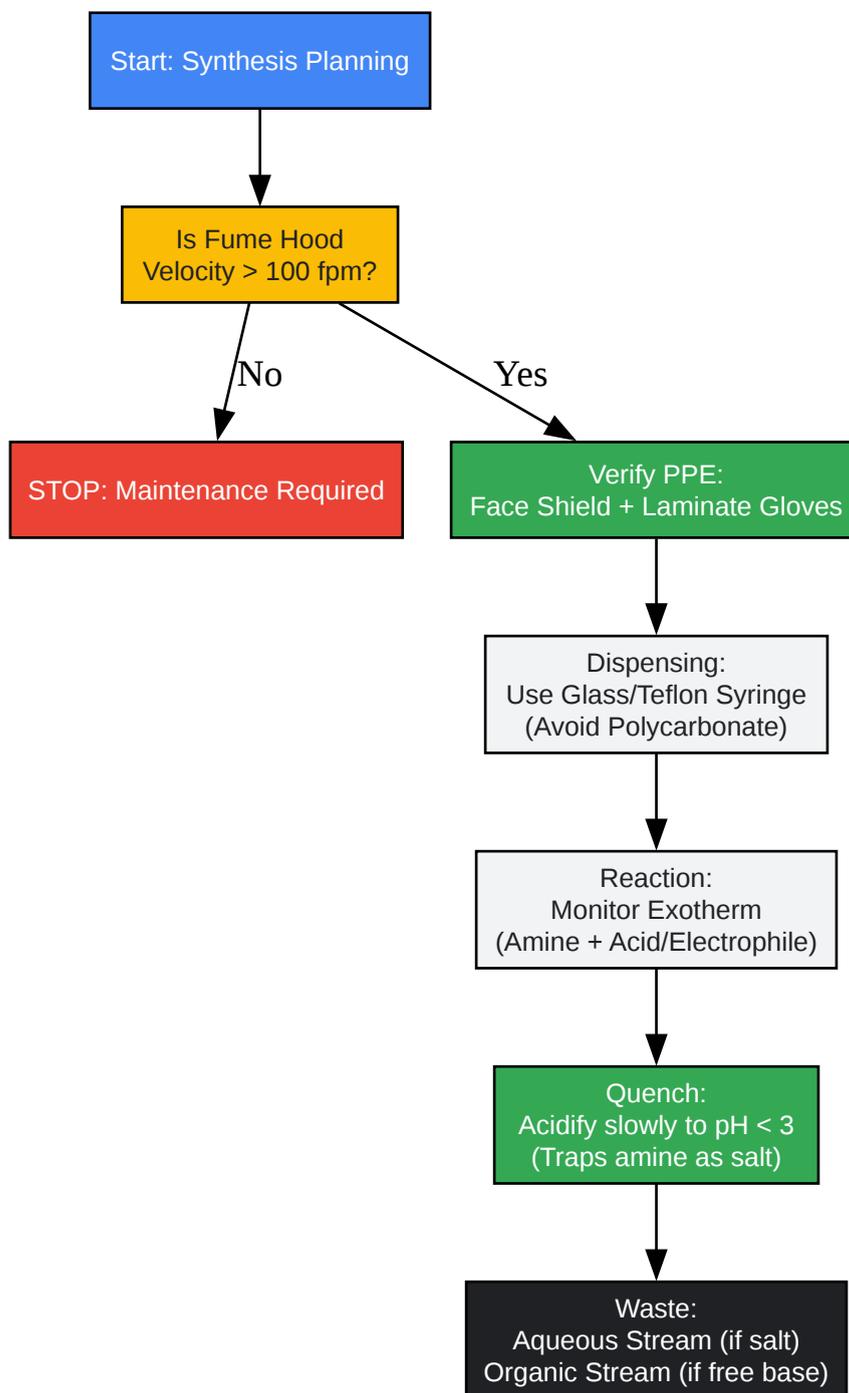
### Spill & Release Workflow

Scenario: 50mL spill in a fume hood.

- Evacuate the immediate area (10m radius).
- Don PPE (Full face respirator, Silver Shield gloves).
- Contain with sand or non-combustible absorbent (Vermiculite). Do not use sawdust (fire hazard).
- Neutralize cautiously with dilute sodium bisulfate or citric acid (exothermic reaction risk).
- Dispose as hazardous chemical waste (Tag: "Corrosive, Toxic, Organic").

## Part 4: Handling & Synthesis Decision Tree

This workflow guides the researcher through the safe use of this chemical in synthesis (e.g., amide coupling or SN2 reactions).



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Figure 2: Operational safety workflow for synthesis involving **2-Ethoxy-2-ethylhexan-1-amine**.

## Part 5: References & Authoritative Grounding

- ChemScene. (2024). Product Analysis: **2-Ethoxy-2-ethylhexan-1-amine** (CAS 1466397-84-1).[2][1] Retrieved from
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Disclaimer: This guide is for informational purposes only and intended for qualified scientific personnel. The absence of specific toxicological data for CAS 1466397-84-1 necessitates the use of the "Precautionary Principle." Always assume the highest level of toxicity and corrosivity when handling research chemicals.

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